

Application Notes and Protocols for Developing SJ-172550 Resistant Cell Lines

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Compound of Interest

Compound Name: SJ-172550

Cat. No.: B15577297

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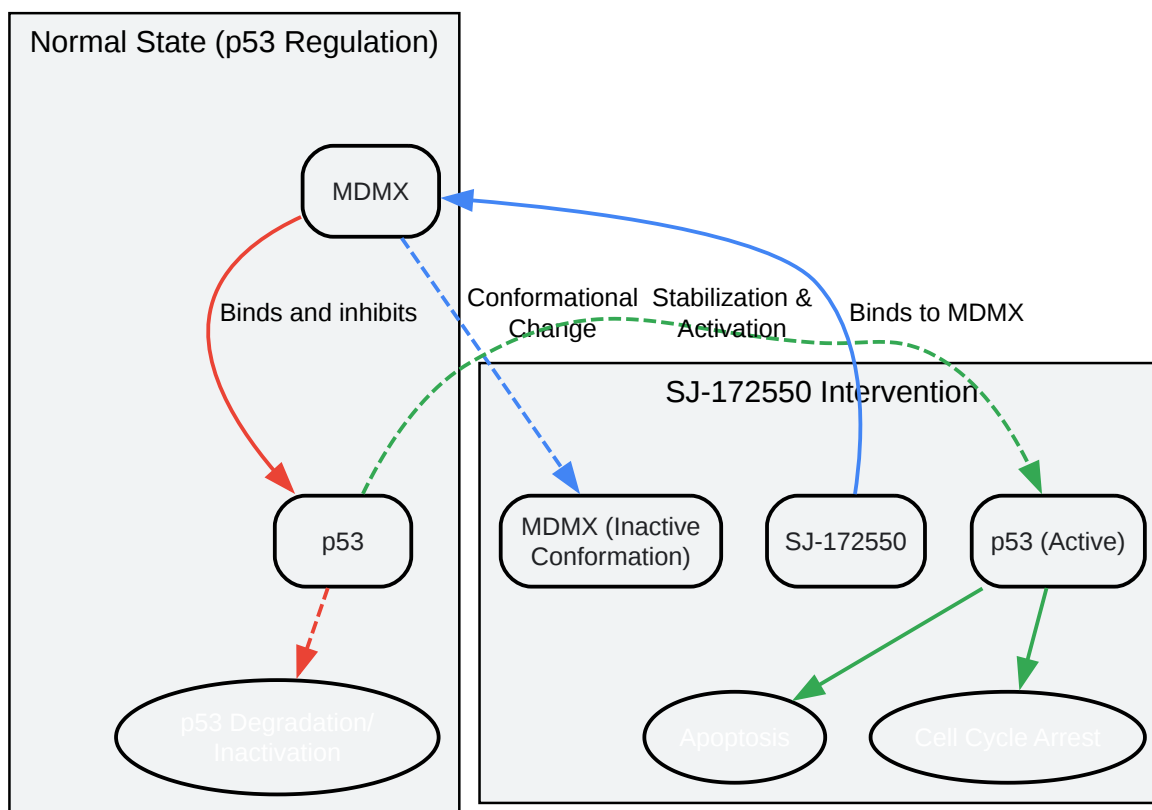
Introduction

SJ-172550 is a small molecule inhibitor that disrupts the interaction between MDMX and the tumor suppressor protein p53.^{[1][2][3]} By binding to the p53-binding pocket of MDMX, **SJ-172550** prevents the negative regulation of p53, leading to its stabilization, activation, and subsequent induction of p53-dependent apoptosis in cancer cells with wild-type p53.^{[1][4][5]} The development of resistance to targeted therapies is a significant challenge in cancer treatment.^{[6][7]} Understanding the mechanisms by which cancer cells become resistant to **SJ-172550** is crucial for the development of more effective therapeutic strategies and combination therapies.

These application notes provide a comprehensive guide for developing and characterizing **SJ-172550** resistant cell lines in a research setting. The protocols outlined below describe a systematic approach to generating resistant cell lines through continuous drug exposure and detail the essential experiments for elucidating the underlying resistance mechanisms.

Signaling Pathway of SJ-172550 Action

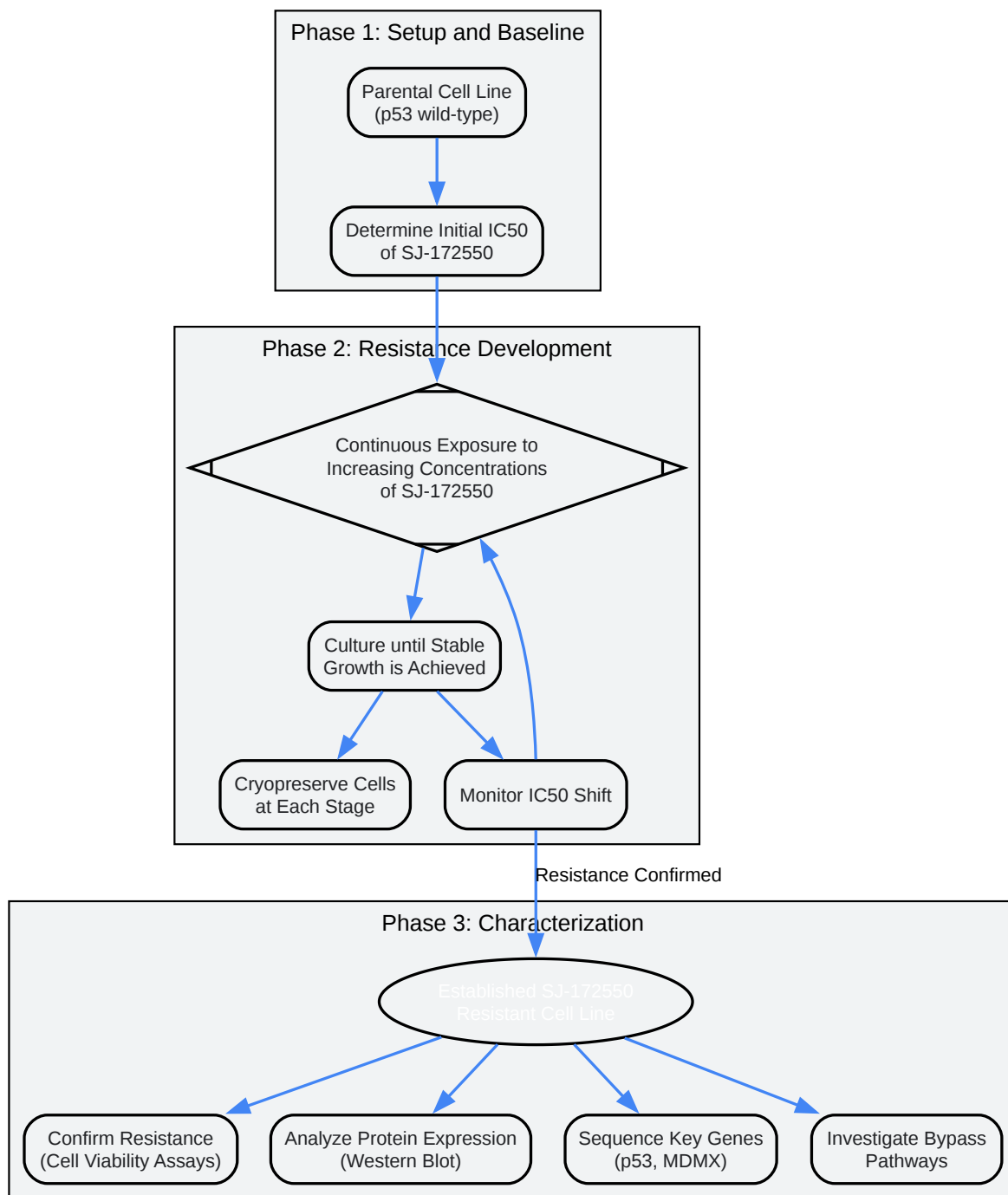
SJ-172550 Mechanism of Action

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Caption: Mechanism of action of **SJ-172550** in the p53 pathway.

Experimental Workflow for Developing Resistant Cell Lines

Workflow for Generating and Characterizing SJ-172550 Resistant Cell Lines

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